

Historical synthesis methods of 3-Vinylcyclohexanone

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Compound of Interest

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An In-depth Technical Guide to the Historical Synthesis of **3-Vinylcyclohexanone**

Abstract

3-Vinylcyclohexanone is a versatile synthetic intermediate, featuring both a nucleophilic/electrophilic carbonyl center and a reactive vinyl group, making it a valuable building block in the synthesis of complex organic molecules, including natural products and pharmaceuticals. Its synthesis has been approached through various strategic bond disconnections, reflecting the evolution of synthetic organic chemistry. This guide provides a comprehensive overview of the principal historical methods for the synthesis of **3-vinylcyclohexanone**, delving into the mechanistic underpinnings, experimental rationale, and practical considerations of each approach. We will explore methodologies centered on conjugate addition, pericyclic rearrangements, and olefination reactions, offering researchers and drug development professionals a deep, field-proven perspective on accessing this important molecular scaffold.

Introduction: The Strategic Importance of 3-Vinylcyclohexanone

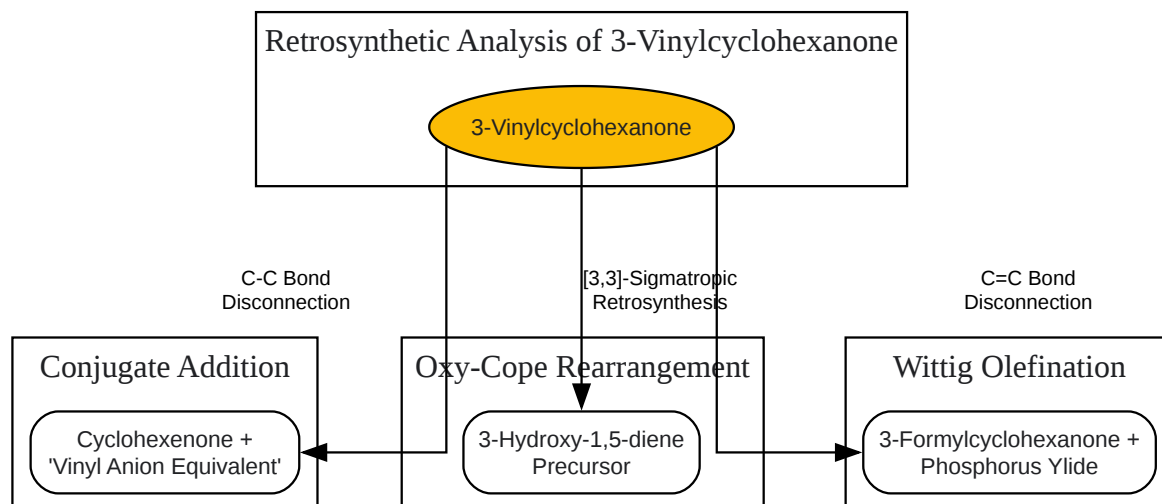
The cyclohexanone framework is a ubiquitous motif in organic chemistry, forming the core of numerous steroids, terpenoids, and alkaloids.^[1] The addition of a vinyl group at the 3-position introduces a valuable handle for further functionalization through reactions such as Diels-Alder cycloadditions, olefin metathesis, and various palladium-catalyzed cross-coupling reactions. The historical development of synthetic routes to **3-vinylcyclohexanone** showcases a range of classical and modern synthetic strategies, each with distinct advantages and limitations. Understanding these methods provides not only a practical guide for its preparation but also a lens through which to view the progression of synthetic organic chemistry.

Core Synthetic Strategies and Methodologies

The synthesis of **3-vinylcyclohexanone** can be broadly categorized by the key bond-forming or functional group transformation step. This guide will focus on three historically significant and mechanistically distinct approaches:

- **Conjugate Addition to Cyclohexenone:** The formation of the C3-vinyl bond via 1,4-addition of a vinyl nucleophile to an α,β -unsaturated cyclohexanone.
- **Sigmatropic Rearrangement:** The construction of the ketone from a 1,5-diene precursor via the Oxy-Cope rearrangement.
- **Carbonyl Olefination:** The formation of the vinyl C=C double bond from a ketone precursor using the Wittig reaction.

The following diagram illustrates these divergent retrosynthetic strategies.



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Caption: Divergent retrosynthetic approaches to **3-Vinylcyclohexanone**.

Method 1: Conjugate Addition of Vinyl Organocuprates

The 1,4-conjugate addition of organometallic reagents to α,β -unsaturated carbonyl compounds is a cornerstone of C-C bond formation. While powerful nucleophiles like Grignard and organolithium reagents typically favor 1,2-addition to the carbonyl carbon, organocuprates (Gilman reagents) exhibit a profound selectivity for 1,4-addition.^{[2][3]} This distinction, first noted by Kharash in 1941, established organocopper chemistry as the premier method for this transformation.^[4]

Mechanistic Rationale and Causality

The preference of organocuprates for 1,4-addition stems from their "softer" nucleophilic character compared to "harder" organolithium or Grignard reagents. The reaction is believed to proceed via an initial coordination of the copper atom to the alkene, followed by nucleophilic attack at the β -carbon to generate a copper(III) intermediate.^[5] Subsequent reductive elimination forms the new C-C bond and regenerates a Cu(I) species, yielding a lithium enolate which is protonated upon aqueous workup.^{[2][4]}

The use of a divinylcuprate is crucial. Alkenylcopper complexes are adept at introducing a vinyl group at the β -position of a carbonyl compound.^[4] Lewis acid activation, often from lithium or magnesium halides present from the reagent's preparation, can further enhance reactivity.^[4]^[5]

Cyclohexenone + $\text{Li}(\text{CH}_2=\text{CH})_2\text{Cu}$

Coordination

π -Complex Formation

Vinyl group attacks
 β -carbon

Oxidative Addition
($\text{Cu(I)} \rightarrow \text{Cu(III)}$)

C-C bond forms

Reductive Elimination

Releases Cu(I)

Lithium Enolate

Aqueous Workup (H_3O^+)

3-Vinylcyclohexanone

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Caption: Mechanism of organocuprate 1,4-conjugate addition.

Experimental Protocol: Synthesis via Vinylcuprate Addition

This protocol describes the preparation of lithium divinylcuprate and its subsequent reaction with 2-cyclohexen-1-one.

Materials:

- Copper(I) iodide (CuI)
- Vinyl lithium or Vinylmagnesium bromide^[6]
- 2-Cyclohexen-1-one
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous diethyl ether

Procedure:

- **Preparation of Lithium Divinylcuprate:** In a flame-dried, three-necked flask under an inert atmosphere (Argon or Nitrogen), suspend copper(I) iodide (1.0 eq) in anhydrous THF at -78 °C (dry ice/acetone bath).
- To this stirred suspension, add a solution of vinyl lithium (2.0 eq) in THF dropwise, maintaining the temperature below -70 °C. The formation of the Gilman reagent is indicated by a change in the solution's appearance. Allow the mixture to stir for 30 minutes at this temperature.
- **Conjugate Addition:** In a separate flask, dissolve 2-cyclohexen-1-one (1.0 eq) in anhydrous THF and cool to -78 °C.
- Transfer the freshly prepared lithium divinylcuprate solution to the cyclohexenone solution via cannula, ensuring the internal temperature remains below -70 °C.
- Stir the reaction mixture at -78 °C for 1-2 hours, then allow it to warm slowly to 0 °C.

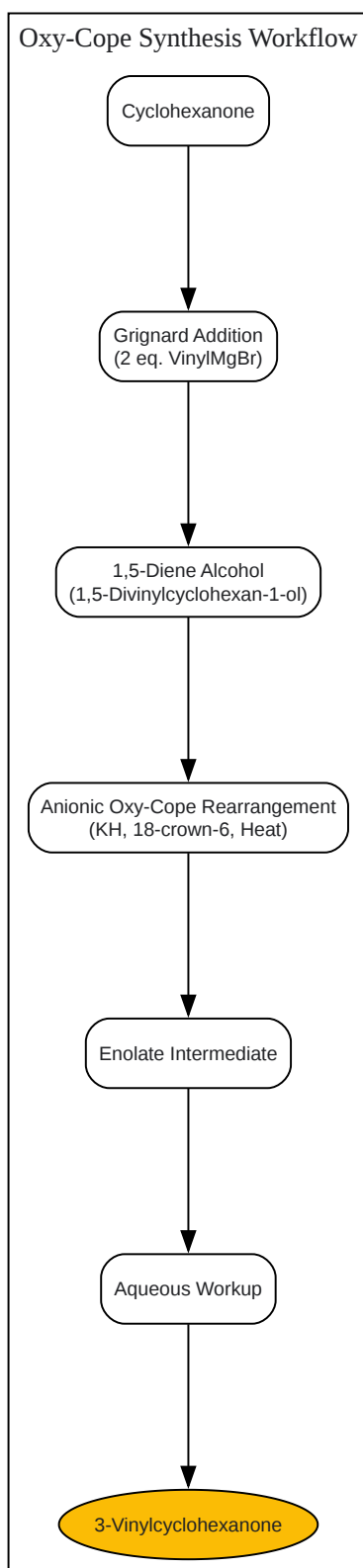
- Work-up: Quench the reaction by slowly adding saturated aqueous NH_4Cl solution.[3]
- Extract the aqueous layer with diethyl ether (3x). Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel to yield **3-vinylcyclohexanone**.

Method 2: The Oxy-Cope Rearrangement

The Cope rearrangement is a thermally induced[7][7]-sigmatropic rearrangement of a 1,5-diene.[8] A powerful variant, the Oxy-Cope rearrangement, involves a 1,5-diene bearing a hydroxyl group at the C3 position. The reaction proceeds through a concerted, chair-like transition state to form an enol, which tautomerizes irreversibly to the corresponding ketone.[8][9] This tautomerization provides a strong thermodynamic driving force, making the reaction essentially unidirectional.[10]

Mechanistic Rationale and Causality

The key to this synthesis is the preparation of the requisite precursor, 1,5-divinylcyclohexan-1-ol. This tertiary alcohol can be synthesized via the 1,2-addition of two equivalents of a vinyl Grignard reagent (vinylmagnesium bromide) to cyclohexanone. The subsequent thermal rearrangement proceeds via a concerted mechanism, breaking two π -bonds and one σ -bond while forming two new π -bonds and one new σ -bond.[8] Anionic acceleration, achieved by deprotonating the alcohol with a strong base like potassium hydride (KH), can dramatically increase the reaction rate by factors of 10^{10} to 10^{17} , allowing the reaction to proceed at room temperature.[9][10]



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Caption: Workflow for the synthesis of **3-Vinylcyclohexanone** via Oxy-Cope Rearrangement.

Experimental Protocol: Synthesis via Oxy-Cope Rearrangement

This protocol outlines the synthesis of the diene precursor followed by the anion-accelerated rearrangement.

Materials:

- Cyclohexanone
- Vinylmagnesium bromide in THF[6]
- Potassium hydride (KH), 30% dispersion in mineral oil
- 18-crown-6
- Anhydrous THF

Procedure:

- **Precursor Synthesis:** To a stirred solution of vinylmagnesium bromide (2.2 eq) in anhydrous THF at 0 °C, add a solution of cyclohexanone (1.0 eq) in THF dropwise. After the addition, allow the mixture to warm to room temperature and stir for 4 hours.
- Carefully quench the reaction at 0 °C with saturated aqueous NH_4Cl . Extract with diethyl ether, wash the combined organic layers with brine, dry over MgSO_4 , and concentrate. Purify the resulting 1,5-divinylcyclohexan-1-ol by column chromatography.
- **Anionic Oxy-Cope Rearrangement:** Wash the KH dispersion (1.5 eq) with anhydrous hexane to remove the mineral oil. Suspend the KH in anhydrous THF containing 18-crown-6 (0.1 eq).
- To this suspension at 0 °C, add a solution of the purified 1,5-divinylcyclohexan-1-ol (1.0 eq) in THF dropwise.
- After the addition, allow the mixture to warm to room temperature and then gently reflux for 2-4 hours, monitoring the reaction by TLC.

- Work-up: Cool the reaction to 0 °C and cautiously quench with water. Extract with diethyl ether, dry the organic phase, and concentrate. Purify the crude product by column chromatography to obtain **3-vinylcyclohexanone**.

Method 3: The Wittig Reaction

The Wittig reaction is a Nobel Prize-winning method for converting aldehydes and ketones into alkenes.^{[11][12]} It involves the reaction of a carbonyl compound with a phosphorus ylide (a Wittig reagent).^[13] For the synthesis of **3-vinylcyclohexanone**, a retrosynthetic disconnection of the vinyl C=C bond points to 3-oxocyclohexane-1-carbaldehyde as the key precursor. The reaction of this keto-aldehyde with methylenetriphenylphosphorane ($\text{Ph}_3\text{P}=\text{CH}_2$) would selectively form the vinyl group at the aldehyde position.

Mechanistic Rationale and Causality

The synthesis of the Wittig reagent (ylide) begins with the $\text{S}_{\text{N}}2$ reaction of triphenylphosphine with an alkyl halide (e.g., methyl bromide) to form a phosphonium salt.^[11] Deprotonation of this salt with a strong base, such as n-butyllithium (n-BuLi), generates the nucleophilic ylide.^{[11][13]}

The reaction of the ylide with the aldehyde proceeds via a [2+2] cycloaddition to form a four-membered oxaphosphetane intermediate.^{[12][14]} This intermediate then collapses in a reverse [2+2] cycloaddition to yield the desired alkene and triphenylphosphine oxide. The formation of the very stable phosphorus-oxygen double bond in triphenylphosphine oxide is the thermodynamic driving force for the reaction.^[14] The use of a non-stabilized ylide like $\text{Ph}_3\text{P}=\text{CH}_2$ is crucial for reacting efficiently with the aldehyde.

3-Oxocyclohexane-1-carbaldehyde + $\text{Ph}_3\text{P}=\text{CH}_2$



[2+2] Cycloaddition



Oxaphosphetane
Intermediate



Reverse [2+2]
Cycloaddition



Formation of stable
 $\text{P}=\text{O}$ bond

3-Vinylcyclohexanone + $\text{Ph}_3\text{P}=\text{O}$

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Caption: Mechanism of the Wittig olefination to form the vinyl group.

Experimental Protocol: Synthesis via Wittig Reaction

This protocol assumes the availability of 3-oxocyclohexane-1-carbaldehyde.

Materials:

- Methyltriphenylphosphonium bromide
- n-Butyllithium (n-BuLi) in hexanes
- 3-Oxocyclohexane-1-carbaldehyde
- Anhydrous THF

Procedure:

- Ylide Preparation: In a flame-dried flask under an inert atmosphere, suspend methyltriphenylphosphonium bromide (1.1 eq) in anhydrous THF at 0 °C.
- Add n-BuLi solution (1.05 eq) dropwise. The formation of the ylide is indicated by the appearance of a characteristic orange-red color. Stir the mixture for 30 minutes at 0 °C.
- Wittig Reaction: Cool the ylide solution to -78 °C. Add a solution of 3-oxocyclohexane-1-carbaldehyde (1.0 eq) in THF dropwise.
- Allow the reaction mixture to warm slowly to room temperature and stir overnight.
- Work-up: Quench the reaction with water. Extract with diethyl ether, wash with brine, dry over MgSO_4 , and concentrate.
- Purification: The major byproduct is triphenylphosphine oxide, which can be challenging to remove.^[15] Purification is typically achieved by flash column chromatography on silica gel.

Comparative Analysis of Synthetic Methods

Each historical method offers a unique set of advantages and challenges. The choice of method depends on factors such as starting material availability, scalability, and desired purity.

Method	Key Reagents	Advantages	Disadvantages
Organocuprate Addition	Cyclohexenone, Vinyl lithium, CuI	High 1,4-selectivity, reliable, good yields. [2][16][17]	Requires stoichiometric copper, sensitive to air and moisture, preparation of organometallic reagents.[5]
Oxy-Cope Rearrangement	Cyclohexanone, VinylMgBr, KH	Forms the core ring and introduces functionality in one step, strong thermodynamic driving force.[9][10]	Requires multi-step precursor synthesis, thermal conditions or strong base required.
Wittig Reaction	3-Formylcyclohexanone, Ph ₃ PBr, n-BuLi	Mild reaction conditions, high functional group tolerance.[12][13]	Precursor synthesis can be complex, produces stoichiometric triphenylphosphine oxide byproduct which is difficult to remove. [15]

Conclusion

The synthesis of **3-vinylcyclohexanone** has been achieved through several elegant and historically significant chemical transformations. The conjugate addition of organocuprates represents a direct and highly selective approach, leveraging the unique reactivity of soft nucleophiles. The Oxy-Cope rearrangement showcases the power of pericyclic reactions in complex scaffold construction, driven by favorable thermodynamics. Finally, the Wittig reaction provides a classic and reliable method for olefination, highlighting the importance of phosphorus-based reagents in modern synthesis. For researchers and drug development professionals, a thorough understanding of these diverse strategies provides a robust toolkit for accessing not only **3-vinylcyclohexanone** but also a wide array of related and more complex molecular architectures.

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